

Thymine-d4: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety data and handling precautions for **Thymine-d4**. The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this deuterated nucleobase. This guide summarizes key quantitative data, outlines detailed experimental protocols for handling, and provides visual workflows for safety and comprehension.

Chemical and Physical Properties

Thymine-d4 is a deuterated form of the pyrimidine nucleobase, thymine. In this isotopologue, four hydrogen atoms have been replaced by deuterium. It is commonly used as an internal standard in mass spectrometry-based research for the quantification of thymine.

Table 1: Quantitative Data for Thymine-d4



Property	Value	Source(s)
Chemical Formula	C5H2D4N2O2	[1]
Molecular Weight	130.1 g/mol	[1]
CAS Number	156054-85-2	[1]
Appearance	White crystalline solid/powder	[2]
Melting Point	316-317 °C	[3]
Boiling Point	335 °C (decomposes)	
Solubility in Water	3.82 g/L (for non-deuterated thymine)	
Solubility in Organic Solvents	- DMSO: ~3 mg/mL - Ethanol: ~2 mg/mL (for non-deuterated thymine) - DMF: ~20 mg/mL (for non-deuterated thymine)	
Density	1.223 g/cm³ (calculated for non-deuterated thymine)	_
Vapor Pressure	Not available	

Safety Data Sheet (SDS) Summary

The following is a summary of the key safety information for **Thymine-d4**, compiled from various supplier Safety Data Sheets.

Hazard Identification

Thymine-d4 is generally not classified as a hazardous substance. However, as with any chemical, it should be handled with care. Potential hazards include:

- Eye Contact: May cause eye irritation.
- Skin Contact: May cause skin irritation upon prolonged or repeated contact.
- Inhalation: May cause respiratory tract irritation if inhaled as a dust.



• Ingestion: May be harmful if swallowed.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation develops or persists.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Wash out mouth with water. Do NOT induce vomiting. Get medical attention.

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: May produce carbon oxides (CO, CO₂) and nitrogen oxides (NOx) upon combustion.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature is -20°C.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles.
- Skin Protection: Wear protective gloves and a lab coat.
- Respiratory Protection: Use a NIOSH-approved dust mask if handling large quantities or if dust formation is likely.



Toxicological Information

Specific toxicological studies on **Thymine-d4** are limited. The toxicological properties are expected to be similar to those of non-deuterated thymine. Deuteration may alter the pharmacokinetic profile of a compound, potentially affecting its metabolic stability and toxicity. However, without specific data for **Thymine-d4**, a cautious approach is recommended.

The toxicity of nucleoside analogues, a class of compounds to which thymine is related, can be cell- and tissue-specific, often linked to their uptake and metabolism. Some nucleoside analogues have been associated with mutagenic properties.

Experimental Protocols for Safe Handling

The following protocols are designed to ensure the safe handling of **Thymine-d4** in a laboratory setting, from receipt to disposal.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Verification: Confirm that the product name, CAS number, and quantity match the order.
- Storage: Store the container in a designated, well-ventilated, and secure area, at the recommended temperature of -20°C. The storage location should be clearly labeled.

Preparation of Stock Solutions

- Personal Protective Equipment: Wear appropriate PPE, including a lab coat, gloves, and safety goggles.
- Weighing: Weigh the required amount of Thymine-d4 in a chemical fume hood or a balance enclosure to minimize dust inhalation.
- Dissolving: Add the appropriate solvent (e.g., DMSO) to the solid in a suitable container. If necessary, use sonication to aid dissolution.
- Labeling: Clearly label the solution with the compound name, concentration, solvent, date of preparation, and your initials.



 Storage: Store the stock solution at the recommended temperature, protected from light if necessary.

Use in Experiments

- Work Area: Conduct all work with Thymine-d4 in a designated and well-ventilated area, such
 as a chemical fume hood.
- Spill Prevention: Use a disposable bench liner to contain any potential spills.
- Cross-Contamination: Use dedicated equipment (pipettes, tips, etc.) to avoid crosscontamination.

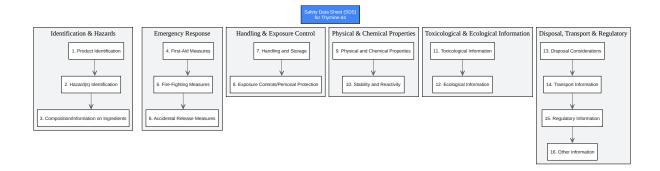
Waste Disposal

- Segregation: Segregate waste contaminated with Thymine-d4 from other laboratory waste streams.
- Solid Waste: Dispose of contaminated solid waste (e.g., pipette tips, gloves, vials) in a clearly labeled, sealed container for chemical waste.
- Liquid Waste: Collect liquid waste containing **Thymine-d4** in a labeled, leak-proof container.
- Disposal Route: Dispose of all waste in accordance with local, state, and federal regulations.
 Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines. Do not dispose of down the drain unless explicitly permitted by your institution's EHS.

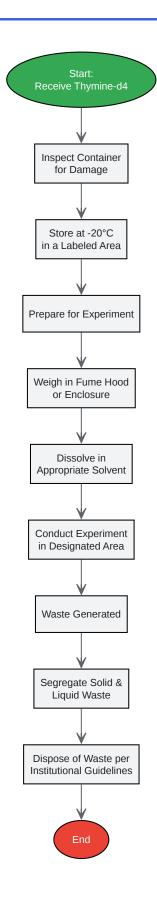
Visual Guides

The following diagrams, created using the DOT language, illustrate key safety and handling workflows.









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